

Technical Support Center: LY341495 Dose-Dependent Effects on Memory

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: LY 341495 disodium salt

Cat. No.: B1574455

[Get Quote](#)

Last Updated: February 7, 2026

Introduction: Navigating the Complexity of LY341495

Welcome to the technical support guide for LY341495, a potent and selective antagonist for the group II metabotropic glutamate receptors (mGluR2/3).^[1] This document serves as a specialized resource for researchers investigating the nuanced, dose-dependent effects of LY341495 on memory and cognition. The compound's biphasic impact—enhancing memory at lower doses and impairing it at higher doses—presents unique experimental challenges and opportunities.^{[2][3]} This guide is structured to address common questions and troubleshooting scenarios encountered in the field, ensuring your experiments are built on a foundation of scientific rigor and mechanistic understanding.

Frequently Asked Questions (FAQs)

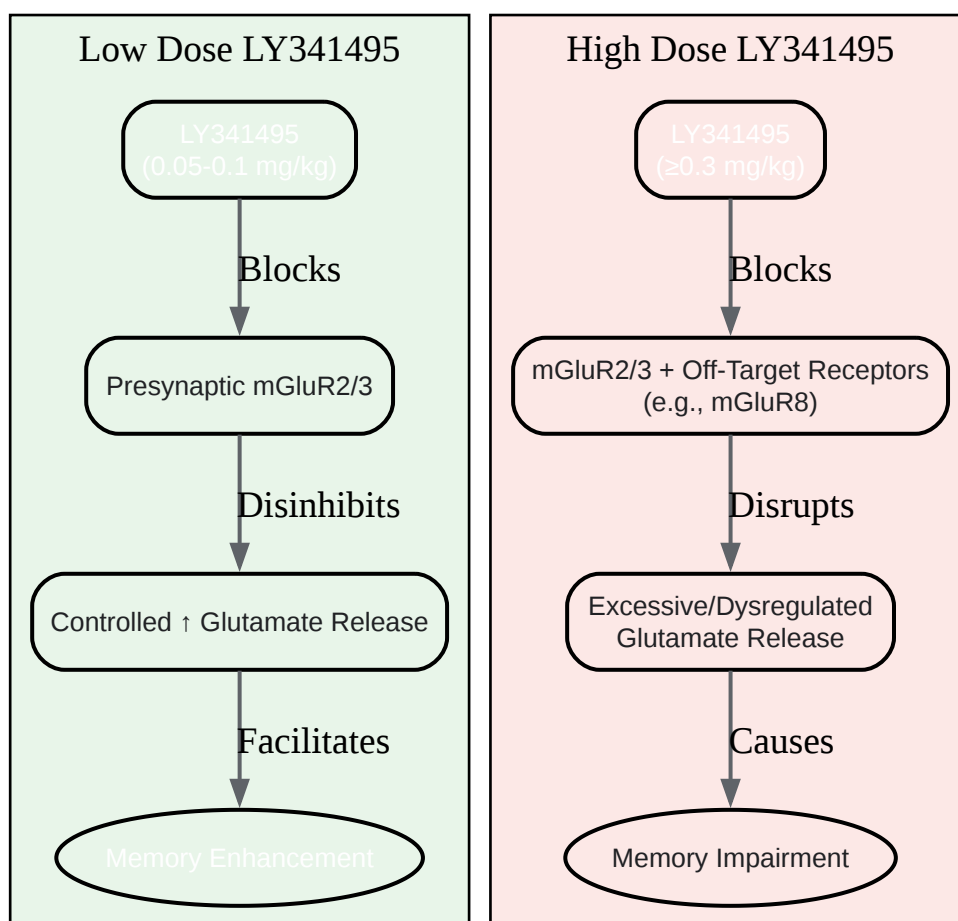
Q1: What is the primary mechanism of action for LY341495?

LY341495 acts as a competitive antagonist at mGluR2 and mGluR3.[1][4] These receptors are predominantly located presynaptically on glutamatergic neurons and function as autoreceptors. When activated by glutamate, they inhibit further glutamate release. By blocking these receptors, LY341495 disinhibits the presynaptic terminal, leading to an increase in synaptic glutamate levels. This modulation of the primary excitatory neurotransmitter system is the core reason for its effects on cognition.[5]

Q2: Why does LY341495 exhibit a biphasic, "inverted-U" dose-response on memory?

This is the most critical concept for designing successful experiments. The "inverted-U" or biphasic effect is a common phenomenon in pharmacology where a substance has opposite effects at low versus high doses.[6]

- **Low Doses (Memory Enhancement):** At low concentrations (e.g., 0.05-0.1 mg/kg in rats), LY341495 is highly selective for presynaptic mGluR2/3 autoreceptors.[2][3] Blocking these receptors leads to a modest, controlled increase in synaptic glutamate. This enhanced glutamatergic tone is thought to facilitate synaptic plasticity mechanisms like Long-Term Potentiation (LTP), which are crucial for memory formation.[5]
- **High Doses (Memory Impairment):** At higher concentrations (e.g., ≥ 0.3 mg/kg in rats), two primary factors likely contribute to memory impairment.[2][3] First, the selectivity of LY341495 decreases. It begins to antagonize other mGlu receptors, such as mGluR8, and potentially others at micromolar concentrations.[2][7] This lack of specificity can disrupt the precise balance of neurotransmission required for memory consolidation. Second, excessive glutamate release can lead to excitotoxicity and disrupt the signal-to-noise ratio in neural circuits, impairing rather than facilitating cognitive processes.



[Click to download full resolution via product page](#)

Figure 1. Proposed biphasic mechanism of LY341495 on memory.

Q3: Which memory types are most affected by LY341495?

Studies have shown effects across various memory domains, but the compound is particularly well-documented to modulate:

- Recognition Memory: As assessed by the Novel Object Recognition (NOR) task.[2][3]
- Spatial Working Memory: As assessed by tasks like the Y-maze or T-maze.[5]
- Contextual Fear Memory: A hippocampus-dependent task that associates a specific environment with an aversive stimulus.[8]

The specific memory type and the brain regions involved (e.g., hippocampus, prefrontal cortex) are critical variables that can influence the optimal dose and timing of administration.

Troubleshooting Experimental Results

Scenario 1: I administered LY341495 but observed no effect on memory.

This is a common issue that can often be resolved by systematically reviewing your protocol.

- Causality Check - Dose: Are you in the "trough" of the inverted-U curve? It's possible your dose is too high to see enhancement but too low to see impairment. A full dose-response study is essential. Doses as low as 0.05 mg/kg and as high as 3 mg/kg (i.p. in rats) have been tested to define the biphasic effect.[\[2\]](#)[\[3\]](#)
- Causality Check - Timing: When are you administering the drug relative to the memory task phase (acquisition, consolidation, retrieval)?
 - Acquisition: To affect learning, administer 30-60 minutes before the training session.
 - Consolidation: To affect the storage of memory, administer immediately after the training session.[\[2\]](#)
 - Retrieval: To affect recall, administer 30-60 minutes before the testing session.
- Causality Check - Task Sensitivity: Is your behavioral task sensitive enough? If the task is too easy for control animals (ceiling effect) or too hard (floor effect), it will be difficult to detect any drug-induced modulation. For example, in NOR, extending the delay between training and testing can induce natural forgetting in control animals, providing a window to observe memory enhancement.[\[2\]](#)
- Protocol Validation: Confirm the solubility and stability of your LY341495 solution. Ensure accurate dosing based on recent animal weights.

Scenario 2: My animals are showing hyperactivity or sedative effects.

While LY341495 generally has a good profile, off-target behavioral effects can confound memory assessment.

- **Causality Check - Dose & Specificity:** High doses (e.g., 1-3 mg/kg) are more likely to cause side effects due to actions at other receptors or excessive glutamatergic activity.^[2] These effects can interfere with performance in tasks that require normal locomotor activity, like the Morris Water Maze or Novel Object Recognition.
- **Troubleshooting Step - Open Field Test:** Always run a separate cohort of animals in an open field test at your chosen doses. This allows you to quantify locomotor activity (distance traveled, rearing) and anxiety-like behavior (time in center). If a dose alters these behaviors, any results from your memory task at that same dose are confounded and cannot be reliably interpreted as a direct effect on memory.
- **Solution:** If confounding effects are observed, lower the dose. The goal is to find a concentration that modulates memory without affecting primary sensory or motor functions.

Data Summary & Recommended Dose Ranges

The following table summarizes reported dose-dependent effects of LY341495 in rats. Note that optimal doses may vary by species, strain, and specific experimental protocol.

Dose (mg/kg, i.p.)	Animal Model	Memory Task	Observed Effect on Memory	Reference
0.05 - 0.1	Wistar Rat	Novel Object Recognition	Enhancement (counteracted extinction)	[2] [3]
0.3	Wistar Rat	Novel Object Recognition	Impairment	[2] [3]
1.0	Wistar Rat	Novel Object Recognition	Impairment	[2] [3]
3.0	Wistar Rat	Novel Object Recognition	Impairment	[2] [3]
1.0 - 3.0	C57BL/6J Mouse	Y-Maze & NOR	Enhancement (in a disease model)	[5]

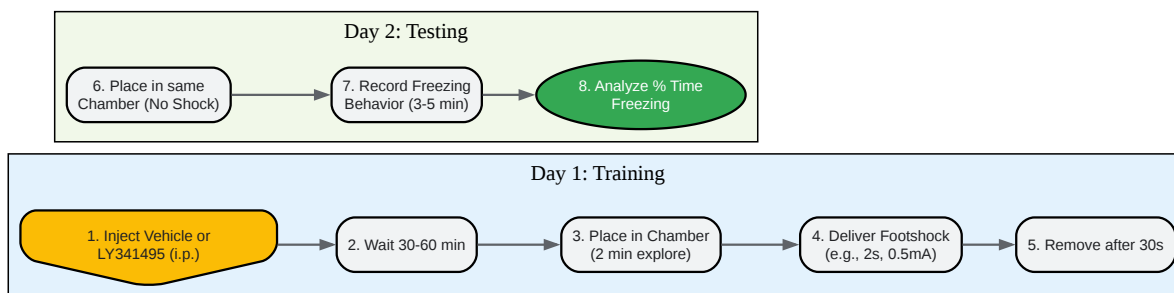
Note: The study by Shen et al. (2020) used a mouse model of juvenile social isolation, where higher doses were found to be restorative. This highlights that the "optimal" dose can be state-dependent (normal vs. impaired subjects).[\[5\]](#)[\[9\]](#)

Experimental Protocols: Best Practices

Protocol 1: Contextual Fear Conditioning (CFC)

Workflow

CFC is a robust paradigm for assessing hippocampus-dependent associative memory.[\[8\]](#)



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for a pre-acquisition CFC study.

Step-by-Step Methodology:

- Habituation: Handle animals for several days leading up to the experiment to reduce stress. Ensure the testing room has consistent lighting and minimal ambient noise.[8]
- Drug Administration: Administer LY341495 or vehicle intraperitoneally (i.p.) 30-60 minutes before the training session.
- Training (Day 1):
 - Place the animal in the conditioning chamber.[10]
 - Allow a 2-3 minute exploration period.[10]
 - Deliver one or more brief foot shocks (e.g., 0.5-0.7 mA for 2 seconds).
 - Remove the animal 30-60 seconds after the final shock and return it to its home cage.
- Testing (Day 2, ~24h later):
 - Place the animal back into the same chamber.[11]

- Do not deliver any shocks.
- Record behavior for 3-5 minutes using an automated video tracking system.
- Data Analysis: The primary endpoint is the percentage of time the animal spends "freezing" (complete immobility except for respiration).[\[10\]](#) Higher freezing time indicates stronger fear memory.

Self-Validation System:

- Control Groups: Always include a vehicle-treated group and a "shock-only" group that receives the shock but is tested in a novel context to ensure the fear is specific to the training context.
- Baseline Freezing: Ensure that baseline freezing during the initial exploration period on Day 1 is minimal and does not differ between groups.

Protocol 2: Morris Water Maze (MWM) - Spatial Learning

The MWM is a classic test of hippocampal-dependent spatial navigation.[\[12\]](#)[\[13\]](#)

Step-by-Step Methodology:

- Apparatus: Use a large circular pool (90-120 cm diameter) filled with opaque water (using non-toxic paint).[\[14\]](#) Place a small escape platform (~10 cm diameter) 1-2 cm below the water's surface. The room should have various prominent, distal visual cues.
- Drug Administration: Administer LY341495 or vehicle 30-60 minutes before each day's training session.
- Acquisition Training (Days 1-5):
 - Conduct 4 trials per day for 5 consecutive days.
 - For each trial, gently place the animal in the water facing the pool wall from one of four randomized start positions (N, S, E, W).

- Allow the animal to swim for a maximum of 60-90 seconds to find the hidden platform.[\[14\]](#)
If it fails, gently guide it to the platform.
- Allow the animal to remain on the platform for 15-30 seconds to orient itself using the distal cues.[\[14\]](#)
- Probe Trial (Day 6):
 - Remove the escape platform from the pool.
 - Place the animal in the pool from a novel start position and allow it to swim for 60 seconds.
 - Record the swim path using a video tracking system.
- Data Analysis:
 - Acquisition: Key metrics are escape latency (time to find the platform) and path length. A steeper learning curve (decreasing latency over days) indicates better learning.
 - Probe Trial: The primary metric is memory retention, measured by the percentage of time spent in the "target quadrant" where the platform used to be. A significant preference for the target quadrant indicates robust spatial memory.

Self-Validation System:

- Cued Trials: Include trials where the platform is visible (e.g., marked with a flag) to control for non-cognitive factors like swimming ability, motivation, or visual acuity. Animals with specific spatial learning deficits should perform normally on cued trials.

References

- Pitsikas, N. (2012). The metabotropic glutamate 2/3 receptor antagonist LY341495 differentially affects recognition memory in rats. Behavioural Brain Research, 231(1), 178-183. [\[Link\]](#)
- Pitsikas, N. (2012). The metabotropic glutamate 2/3 receptor antagonist LY341495 differentially affects recognition memory in rats. PubMed, 22586715. [\[Link\]](#)

- Doumazane, E., et al. (2011). Illuminating the activation mechanisms and allosteric properties of metabotropic glutamate receptors. *Proceedings of the National Academy of Sciences*, 108(48), E1287-E1296. [[Link](#)]
- Wikipedia. (n.d.). LY-341495. Retrieved from [[Link](#)]
- News-Medical. (2020). An Introduction to Metabotropic Glutamate Receptors. Retrieved from [[Link](#)]
- Xing, B., et al. (2022). Dose-Dependent Regulation on Prefrontal Neuronal Working Memory by Dopamine D1 Agonists: Evidence of Receptor Functional Selectivity-Related Mechanisms. *Frontiers in Pharmacology*, 13, 897816. [[Link](#)]
- Shen, H., et al. (2020). The metabotropic glutamate receptor 2/3 antagonist LY341495 improves working memory in adult mice following juvenile social isolation. *Neuropharmacology*, 177, 108231. [[Link](#)]
- Kingston, A. E., et al. (1998). LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors. *Neuropharmacology*, 37(1), 1-12. [[Link](#)]
- Vorhees, C. V., & Williams, M. T. (2006). Morris water maze: procedures for assessing spatial and related forms of learning and memory. *Nature Protocols*, 1(2), 848-858. [[Link](#)]
- Maze Engineers. (2019). Contextual Fear Conditioning. Retrieved from [[Link](#)]
- Niswender, C. M., & Conn, P. J. (2010). Metabotropic Glutamate Receptors: Physiology, Pharmacology, and Disease. *Annual Review of Pharmacology and Toxicology*, 50, 295-322. [[Link](#)]
- O'Leary, D. M., et al. (2004). Neuroprotective activity of the mGluR5 antagonists MPEP and MTEP against acute excitotoxicity differs and does not reflect actions at mGluR5 receptors. *British Journal of Pharmacology*, 141(3), 475-485. [[Link](#)]
- UC Davis. (2019). Morris Water Maze. protocols.io. [[Link](#)]
- MMPC.org. (2024). Morris Water Maze. Retrieved from [[Link](#)]

- Poulos, A. M., et al. (2014). Developing and Validating Trace Fear Conditioning Protocols in C57BL/6 Mice. *Journal of Neuroscience Methods*, 223, 1-9. [\[Link\]](#)
- Shi, Q., et al. (2021). Different Aberrant Changes of mGluR5 and Its Downstream Signaling Pathways in the Scrapie-Infected Cell Line and the Brains of Scrapie-Infected Experimental Rodents. *Frontiers in Molecular Neuroscience*, 14, 638843. [\[Link\]](#)
- Patsnap Synapse. (2024). What are mGluR5 antagonists and how do they work? Retrieved from [\[Link\]](#)
- ResearchGate. (2006). Morris water maze: Procedures for assessing spatial and related forms of learning and memory. Retrieved from [\[Link\]](#)
- Mousephenotype.org. (n.d.). Fear Conditioning Protocol. Retrieved from [\[Link\]](#)
- Nunez, J. (2014). Morris Water Maze Experiment. YouTube. [\[Link\]](#)
- MazeEngineers. (2017). Fear Conditioning Chamber. YouTube. [\[Link\]](#)
- Lüscher, C., & Bellone, C. (2008). Metabotropic Glutamate Receptor 1 (mGluR1) Antagonism Impairs Cocaine-Induced Conditioned Place Preference via Inhibition of Protein Synthesis. *The Journal of Neuroscience*, 28(44), 11261-11271. [\[Link\]](#)
- Zhang, Y., et al. (2019). Optogenetics-induced activation of glutamate receptors improves memory function in mice with Alzheimer's disease. *Neural Regeneration Research*, 14(8), 1433-1441. [\[Link\]](#)
- Floresco, S. B., & Jentsch, J. D. (2011). Pharmacological Enhancement of Memory and Executive Functioning in Laboratory Animals. *Neuropsychopharmacology*, 36(1), 227-250. [\[Link\]](#)
- Brewer, G. J. (2020). The potential for one drug, administered at the earliest preclinical stage, to prevent the subsequent decline of cognition that eventuates in dementia. *Alzheimer's & Dementia: Translational Research & Clinical Interventions*, 6(1), e12089. [\[Link\]](#)
- Cuevas-Olguin, R., et al. (2017). Contextual fear response is modulated by M-type K⁺ channels and is associated with subtle structural changes of the axon initial segment in

hippocampal GABAergic neurons. Scientific Reports, 7, 10728. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. LY-341495 - Wikipedia [en.wikipedia.org]
- 2. THE METABOTROPIC GLUTAMATE 2/3 RECEPTOR ANTAGONIST LY341495 DIFFERENTIALLY AFFECTS RECOGNITION MEMORY IN RATS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The metabotropic glutamate 2/3 receptor antagonist LY341495 differentially affects recognition memory in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. news-medical.net [news-medical.net]
- 5. The metabotropic glutamate receptor 2/3 antagonist LY341495 improves working memory in adult mice following juvenile social isolation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Dose-Dependent Regulation on Prefrontal Neuronal Working Memory by Dopamine D1 Agonists: Evidence of Receptor Functional Selectivity-Related Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 7. LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. maze.conductscience.com [maze.conductscience.com]
- 9. Pharmacological Enhancement of Memory and Executive Functioning in Laboratory Animals - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Contextual fear response is modulated by M-type K⁺ channels and is associated with subtle structural changes of the axon initial segment in hippocampal GABAergic neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Fear Conditioning Protocol - IMPReSS [web.mousephenotype.org]
- 12. Morris water maze: procedures for assessing spatial and related forms of learning and memory - PMC [pmc.ncbi.nlm.nih.gov]
- 13. protocols.io [protocols.io]

- [14. mmpc.org \[mmpc.org\]](https://www.mmpc.org)
- To cite this document: BenchChem. [Technical Support Center: LY341495 Dose-Dependent Effects on Memory]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1574455/docs#technical-support-center-ly341495-dose-dependent-effects-on-memory\]](https://www.benchchem.com/product/b1574455/docs#technical-support-center-ly341495-dose-dependent-effects-on-memory)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)